

Penflufen Seed Treatment: Application Notes and Protocols for Legume Vegetables

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Compound of Interest

Compound Name: Penflufen

Cat. No.: B166974

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Introduction

Penflufen is a systemic, pyrazole carboxamide fungicide that effectively controls a range of seed- and soil-borne diseases in legume vegetables.[1] Its mode of action is the inhibition of succinate dehydrogenase (SDH) in the mitochondrial respiratory chain, classifying it as a Group 7 fungicide according to the Fungicide Resistance Action Committee (FRAC).[2] This document provides detailed application notes and protocols for the preparation of **Penflufen**-based seed treatment slurries for various legume vegetables, intended for research and development purposes. The protocols are based on commercially available product labels containing **Penflufen**, such as EverGol® Prime, EverGol® Energy, and Trilex® EverGol® SHIELD.

Data Presentation: Application Rates

The following tables summarize the recommended application rates of **Penflufen**-containing products for various legume vegetables. It is crucial to consult the specific product label for the exact formulation and concentration of **Penflufen**.

Table 1: Application Rates for **Penflufen**-Based Seed Treatments on Legume Vegetables

Legume Vegetable	Product Example	Application Rate per 100 kg of Seed	Application Rate per Seed Count	Active Ingredient per Seed (mg ai/seed)
Soybeans	EverGol® Prime	Not specified	0.08 - 0.16 fl oz per 140,000 seeds	0.00405 - 0.0081
Beans (Dry, Faba, Snap, Succulent)	Trilex® EverGol® SHIELD	Component A: 25 mL Component B: 16 mL	Not specified	Not specified
Chickpeas	Trilex® EverGol® SHIELD	Component A: 25 mL Component B: 16 mL	Not specified	Not specified
Lentils	Trilex® EverGol® SHIELD	Component A: 25 mL Component B: 16 mL	Not specified	Not specified
Peas (Dry and Field)	Trilex® EverGol® SHIELD	Component A: 25 mL Component B: 16 mL	Not specified	Not specified

Note: The application rates for Trilex® EverGol® SHIELD are provided for the co-pack components. Researchers should refer to the product label to understand the concentration of **Penflufen** in the relevant component.

Experimental Protocols

Protocol 1: Penflufen Seed Treatment Slurry Preparation

This protocol outlines the steps for preparing a **Penflufen**-based slurry for treating legume vegetable seeds.

Materials:

- **Penflufen**-containing fungicide formulation (e.g., EverGol® Prime, Trilex® EverGol® SHIELD)
- Clean water (or other specified carrier liquid)
- Graduated cylinders or other calibrated measuring devices
- A clean mixing vessel
- Stirring rod or magnetic stirrer
- Personal Protective Equipment (PPE): long-sleeved shirt, long pants, chemical-resistant gloves, and safety glasses

Procedure:

- **Consult Product Label:** Before proceeding, carefully read the product label for specific instructions, including application rates, slurry ratios, and compatibility with other seed treatments (e.g., inoculants, insecticides).
- **Determine Required Volumes:** Based on the application rates in Table 1 and the amount of seed to be treated, calculate the required volume of the **Penflufen** product and the total desired slurry volume. For products like Trilex® EverGol® SHIELD, a carrier-to-product dilution ratio of 7:1 is recommended.[3]
- **Mixing Order:**
 - Add approximately half of the required carrier (e.g., water) to the mixing vessel.
 - If using a co-pack product like Trilex® EverGol® SHIELD, add the components in the specified order (e.g., Component A, then Component B).[3]
 - Add the calculated amount of the **Penflufen** product to the carrier in the mixing vessel.
 - Add the remaining carrier to achieve the final desired slurry volume.
- **Agitation:** Thoroughly mix the slurry using a stirring rod or magnetic stirrer until a uniform suspension is achieved. Continuous agitation during the seed treatment process is

recommended to prevent settling of the active ingredient.

- Compatibility Test: If tank-mixing with other seed treatments, it is essential to perform a compatibility test in a small container before preparing the full batch.

Protocol 2: Legume Seed Treatment Application

This protocol describes the application of the prepared **Penflufen** slurry to legume seeds.

Materials:

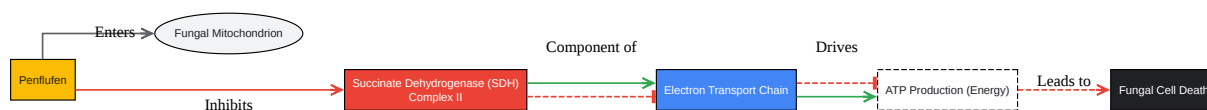
- Prepared **Penflufen** slurry
- High-quality, cleaned legume seeds
- Commercial-style seed treatment equipment (e.g., rotary seed treater, slurry treater)
- Drying equipment or a well-ventilated area
- Personal Protective Equipment (PPE)

Procedure:

- Equipment Calibration: Ensure that the seed treatment equipment is properly calibrated to deliver the target slurry volume evenly and accurately.
- Seed Loading: Load the seed into the treatment equipment.
- Slurry Application: Begin the treatment process, applying the prepared slurry to the seeds. Ensure uniform coverage of all seeds.
- Drying: After treatment, the seeds must be dried to prevent clumping and ensure proper flowability through planting equipment. Spread the treated seeds in a thin layer in a well-ventilated area or use appropriate drying equipment.
- Storage and Labeling: Store the treated seed in properly labeled bags, indicating the treatment used and the date of application. Store away from food, feed, and out of reach of unauthorized personnel.

Visualizations

Signaling Pathway: Penflufen's Mode of Action

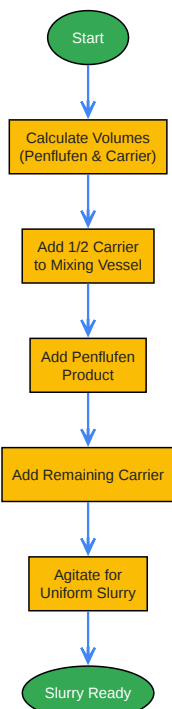


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Caption: **Penflufen** inhibits Succinate Dehydrogenase (SDH), disrupting the electron transport chain and leading to fungal cell death.

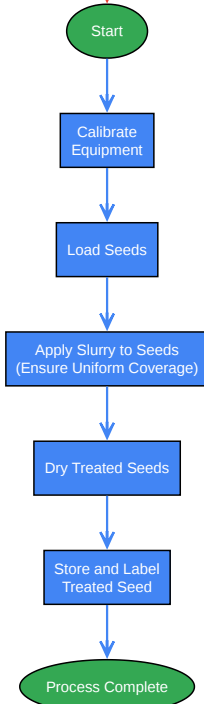
Experimental Workflow: Seed Treatment Protocol

Slurry Preparation



Use Slurry

Seed Application

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Caption: Workflow for the preparation of **Penflufen** slurry and its application to legume seeds.

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References

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